

# Substance Identification and the Challenge of Incomplete Data

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## Compound of Interest

Compound Name: Methallyl iodide

CAS No.: 3756-30-7

Cat. No.: B3051984

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**Methallyl iodide**, systematically known as 3-iodo-2-methyl-1-propene (CAS No: 3756-30-7), is a reactive alkyl halide used in specialized organic synthesis.[1] As a functionalized alkene, it combines the reactivity of an allylic system with the properties of an alkyl iodide, making it a potent electrophile and alkylating agent.

A critical challenge for researchers is the scarcity of comprehensive, publicly available Safety Data Sheets (SDS) specifically for **methallyl iodide**. While basic hazard classifications exist, a full toxicological and reactivity profile is not readily available. This guide addresses this gap by employing a scientifically grounded approach: using data from its closest structural analogs, methallyl chloride and methallyl bromide, to construct a robust and conservative safety profile. This methodology allows for an informed understanding of the hazards and the implementation of appropriate safety protocols.

## Hazard Profile: A Synthesis of Direct and Analog-Based Data

The known hazard classification for **methallyl iodide** serves as our foundation, which is then augmented with data from its more thoroughly documented halogenated counterparts.

Directly Identified Hazards for **Methallyl iodide**:[1]

- Flammable Liquid, Category 3 (H226): Flammable liquid and vapor.

- Skin Corrosion/Irritation, Category 1B (H314): Causes severe skin burns and eye damage.
- Serious Eye Damage, Category 1 (H318): Causes serious eye damage.

By examining the more detailed SDS of methallyl chloride and bromide, we can infer a more complete hazard profile for **methallyl iodide**, as the core reactivity is dictated by the methallyl functional group.

Table 1: Comparative GHS Hazard Classifications

Hazard Statement Code	Hazard Description	Methallyl Iodide[1]	Methallyl Chloride[2][3]	Methallyl Bromide[4]	Inferred Relevance for Methallyl Iodide
H225 / H226	Highly flammable / Flammable liquid and vapor	Yes (H226)	Yes (H225)	Yes (H225)	Confirmed Flammable.
H302	Harmful if swallowed	Not Listed	Yes	Yes	Highly Probable. Alkyl halides often exhibit oral toxicity.
H332	Harmful if inhaled	Not Listed	Yes	Yes	Highly Probable. The compound is volatile and likely a respiratory irritant.
H314	Causes severe skin burns and eye damage	Yes	Yes	Yes	Confirmed Corrosive. This is a primary hazard.
H317	May cause an allergic skin reaction	Not Listed	Yes	Not Listed	Possible. The methallyl group can be a sensitizer.
H411	Toxic to aquatic life	Not Listed	Yes	Yes	Probable. Halogenated organic

with long  
lasting effects

compounds  
are often  
environmenta  
lly persistent.

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Based on this comparative analysis, a conservative approach requires assuming that **methallyl iodide** is not only flammable and corrosive but also harmful if swallowed or inhaled, a potential skin sensitizer, and toxic to aquatic life.

## Physicochemical Properties and Their Safety Implications

The physical properties of a substance are critical to understanding its behavior and managing its risks.

Table 2: Physicochemical Data Comparison

Property	Methallyl Iodide	Methallyl Chloride	Methallyl Bromide	Implication for Safe Handling
Formula	C <sub>4</sub> H <sub>7</sub> I[1]	C <sub>4</sub> H <sub>7</sub> Cl[5]	C <sub>4</sub> H <sub>7</sub> Br[4]	-
Molecular Weight	182.00 g/mol [1]	90.55 g/mol	135.00 g/mol [6]	Heavier than air; vapors can accumulate.
Density	1.693 g/mL[1]	0.925 g/mL	1.339 g/mL[4][6]	Denser than water; will sink. In case of fire, water may be ineffective.
Boiling Point	Not specified	71-72 °C[3]	94-95 °C[4][6]	Volatile at room temperature, increasing inhalation hazard.
Flash Point	35.86 °C (96.5 °F)[1]	-18 °C (-0.4 °F) [3]	7 °C (44.6 °F)[4]	Flammable. Requires strict control of ignition sources.
Appearance	Liquid[1]	Colorless liquid[3]	Liquid[4]	Standard liquid handling protocols apply.
Water Solubility	Insoluble (inferred)	0.5 g/L[3]	Insoluble (inferred)	Spills will not dilute; poses significant aquatic toxicity risk.

The data clearly indicates that **methallyl iodide** is a dense, flammable liquid with a significant vapor pressure, necessitating handling in a well-ventilated area, away from all ignition sources.

## The Chemical Rationale Behind the Hazards: Causality and Reactivity

Understanding why **methallyl iodide** is hazardous is key to developing self-validating safety protocols.

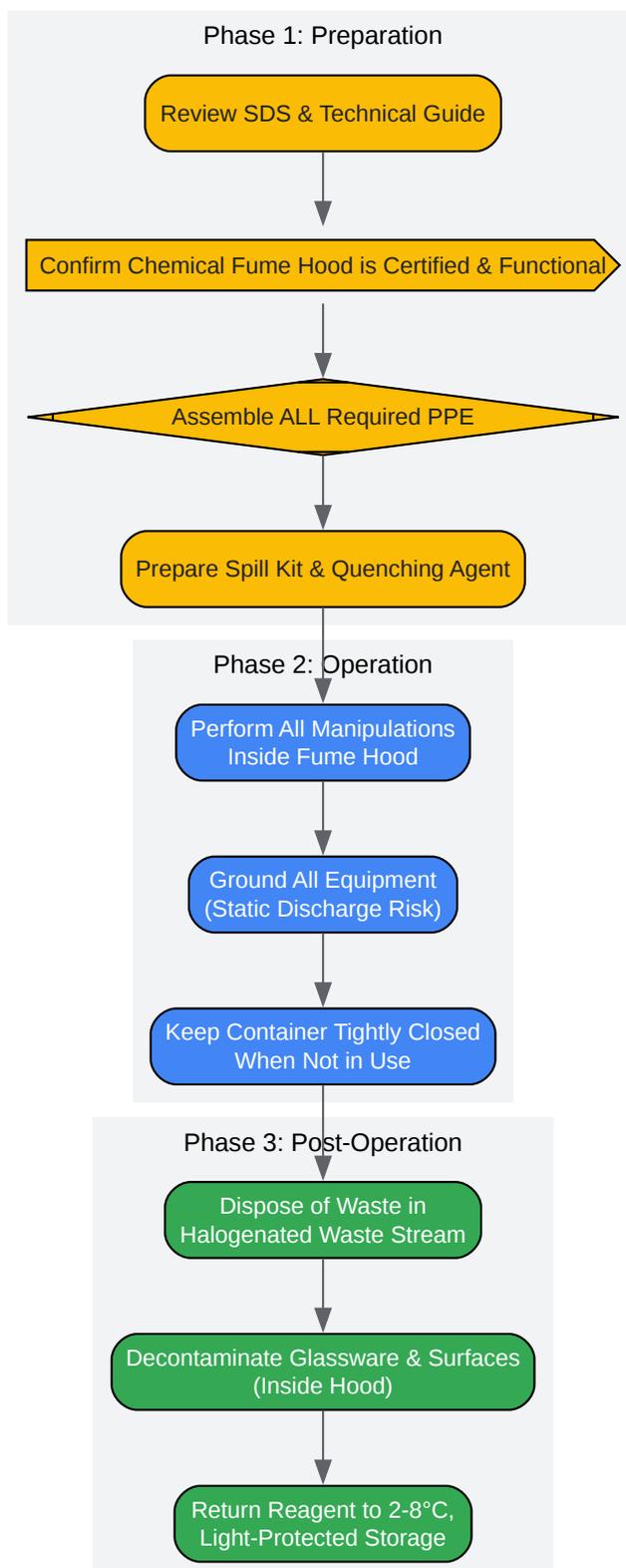
- **Corrosivity and Alkylating Activity:** As an allylic halide, the carbon-iodine bond is susceptible to nucleophilic attack. This reactivity makes it a potent alkylating agent. When in contact with biological tissues, it can alkylate proteins and DNA, leading to cell damage and death, which manifests as severe chemical burns.[7] Hydrolysis, particularly in the presence of moisture, can release hydroiodic acid (HI), a strong, corrosive acid, further contributing to its destructive effects on skin and mucous membranes.
- **Flammability:** With a flash point of approximately 36°C, **methallyl iodide** can be ignited under ambient laboratory conditions.[1] Its vapors are heavier than air and can travel to a distant ignition source and flash back.[8]
- **Inhalation Toxicity:** The volatility of the compound, combined with its corrosive nature, makes it a significant respiratory hazard. Inhalation can cause severe irritation and damage to the nose, throat, and lungs.[9] The effects of exposure may be delayed.[9]
- **Instability:** Alkyl iodides are notoriously sensitive to light.[7][10] Photochemical decomposition liberates free iodine (I<sub>2</sub>), causing the liquid to turn yellow or brown. This degradation can affect reagent purity and potentially create pressure buildup in sealed containers. For this reason, **methallyl iodide** is often stabilized with copper.[1]

## Mandatory Safety Protocols and Experimental Workflows

Given the severe hazards, a multi-layered approach to safety is mandatory. The following protocols are designed as a self-validating system to minimize risk.

### Pre-Use Risk Assessment and Engineering Controls

A thorough risk assessment must be conducted before any experiment.



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Caption: Risk assessment and safe handling workflow for **methallyl iodide**.

### Step-by-Step Protocol:

- Primary Engineering Control: All handling of **methallyl iodide** MUST occur within a certified chemical fume hood with a face velocity of 80-120 feet per minute.
- Secondary Controls: A safety shower and eyewash station must be immediately accessible (<10 seconds travel time).
- Ignition Source Control: Eliminate all potential ignition sources from the work area, including hot plates, ovens, and non-intrinsically safe electrical equipment.[2][9] All equipment used must be properly grounded to prevent static discharge.[3]

## Personal Protective Equipment (PPE)

Standard laboratory attire is insufficient. The following PPE is required:

- Hand Protection: Use heavy-duty nitrile or neoprene gloves. Double-gloving is strongly recommended. Never use latex gloves.
- Eye and Face Protection: Wear chemical splash goggles that conform to ANSI Z87.1 standards. In addition, a full-face shield must be worn over the goggles when transferring the liquid.[4][9]
- Skin and Body Protection: A flame-retardant lab coat must be worn. An impervious chemical-resistant apron is also required. Ensure full leg and foot coverage with closed-toe shoes.

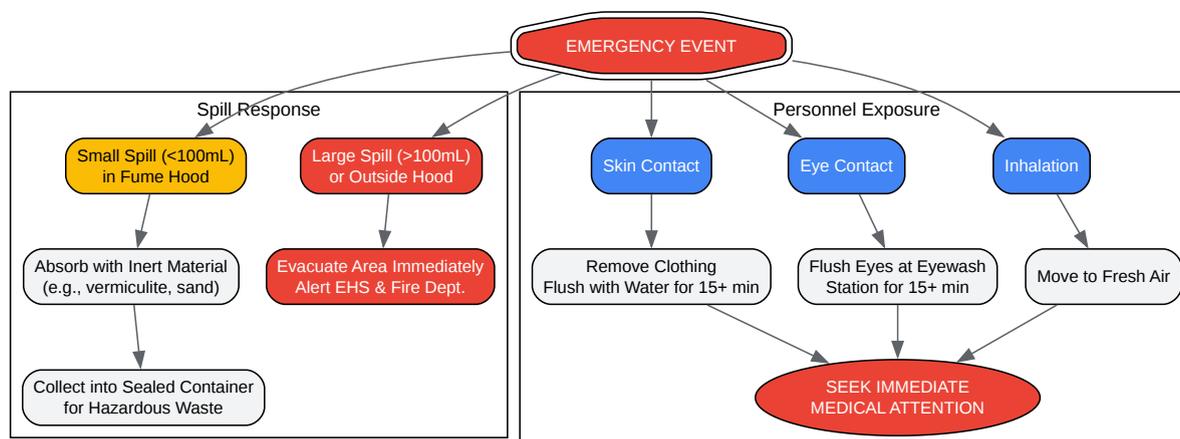
## Storage and Handling

- Storage: Store containers in a dedicated, ventilated refrigerator for flammable liquids at 2-8°C.[1][4] The container must be tightly sealed and protected from light.[7] Store away from incompatible materials such as strong oxidizing agents and bases.[11]
- Handling:
  - Before use, allow the container to warm to room temperature inside the fume hood to prevent moisture condensation on the container.
  - Use only non-sparking tools for opening and closing containers.[3]

- Transfer liquids using a syringe or cannula technique to minimize exposure.
- Always keep the container sealed when not in immediate use.

## Emergency Procedures: A Decision-Based Response

Immediate and correct response to an incident is critical.



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Caption: Decision tree for emergency response to **methallyl iodide** incidents.

Step-by-Step Emergency Protocols:

- Skin Contact:[\[2\]](#)[\[9\]](#)
  - Immediately remove all contaminated clothing.
  - Flush the affected skin area with copious amounts of water for at least 15 minutes.

- Seek immediate medical attention.
- Eye Contact:[2][9]
  - Immediately flush eyes with water at an eyewash station for at least 15 minutes, holding the eyelids open.
  - Remove contact lenses if present and easy to do.
  - Seek immediate medical attention.
- Inhalation:[2][9]
  - Move the affected person to fresh air immediately.
  - If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration.
  - Seek immediate medical attention.
- Spill Response:
  - Small Spill (in fume hood): Absorb the spill with an inert, non-combustible material like vermiculite or sand. Collect the material using non-sparking tools into a sealed container for hazardous waste disposal.
  - Large Spill (or any spill outside a fume hood): Evacuate the laboratory immediately. Alert institutional emergency response personnel (EHS) and the fire department. Do not attempt to clean it up yourself.
- Fire Response:
  - If the fire is small and can be extinguished without risk, use a dry chemical, CO<sub>2</sub>, or alcohol-resistant foam extinguisher. Do not use water, as the material is denser than water and flammable.[12]
  - In case of a larger fire, or if the container is exposed to fire, evacuate the area immediately. Cool containers with water spray from a safe distance to prevent them from

exploding.[8][12]

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